

Technical Guide on the Safe Handling of trans-5-Decen-1-ol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **trans-5-Decen-1-ol** (CAS No: 56578-18-8). The information is intended to guide laboratory and manufacturing personnel in the safe use, storage, and disposal of this chemical.

Chemical and Physical Properties

trans-5-Decen-1-ol is an aliphatic alcohol with a characteristic floral, rosy, or waxy aroma.[1] It is a combustible liquid and requires careful handling to prevent ignition.[2]



| Property | Value | Citation(s) |
|-------------------|--|-------------|
| Molecular Formula | C10H20O | [3][4][5] |
| Molecular Weight | 156.27 g/mol | [4][5][6] |
| Appearance | Colorless to pale yellow, clear liquid | [1][3][7] |
| Boiling Point | 113-118 °C at 11 mmHg95-96 °C at 2 Torr225.32 °C at 760 mmHg (estimated) | [3][6][7] |
| Flash Point | 62 °C (143.6 °F) - closed cup | [2][6] |
| Density | 0.85 g/mL | [3] |
| Refractive Index | n20/D 1.452 (lit.) | [3][6] |
| Solubility | Insoluble in water; Soluble in alcohol | [7] |
| Vapor Pressure | 0.017 mmHg at 25 °C (estimated) | [7] |

Toxicological Information

The toxicological properties of **trans-5-Decen-1-ol** have not been fully investigated.[2] Therefore, it should be handled with care, assuming it may have potential health effects.

| Hazard Class | Classification | Citation(s) |
|---------------------------|--------------------------------------|-------------|
| Acute Toxicity | No data available | |
| Skin Corrosion/Irritation | No data available, but avoid contact | [2] |
| Eye Damage/Irritation | No data available, but avoid contact | [2] |
| Sensitization | No information available | [2] |
| Carcinogenicity | No information available | [2] |



Hazard Identification and Classification

trans-5-Decen-1-ol is classified as a combustible liquid.[2]

| Hazard | GHS Classification | Citation(s) |
|-----------------------|------------------------------|-------------|
| Flammability | Flammable Liquid, Category 4 | [2] |
| Health Hazards | Not classified | [2] |
| Environmental Hazards | No information available | [2] |

Signal Word: Warning[2]

Hazard Statements:

• H227: Combustible liquid[2]

Experimental Protocols

Detailed methodologies for key toxicological and flammability assessments are outlined below. While specific results for **trans-5-Decen-1-ol** are not publicly available, these standard protocols are used to evaluate similar chemicals.

Acute Oral Toxicity - OECD Test Guideline 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance. It uses a stepwise procedure with a small number of animals.

- Principle: A fixed dose of the substance is administered to a group of animals of a single sex (typically female rats). The response determines if a higher or lower fixed dose is administered to the next group. This continues until the dose causing evident toxicity or mortality is identified.[8][9]
- Procedure:



- A sighting study is first performed with a single animal to determine the appropriate starting dose.[9]
- Animals are fasted before dosing.[8]
- The test substance is administered in a single dose by gavage.[8]
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[9]
- A gross necropsy is performed on all animals at the end of the study.[8]

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the substance is applied to a small area of the skin of an albino rabbit.[10] The untreated skin serves as a control.
- Procedure:
 - The substance (0.5 mL for liquids) is applied to a shaved area of the skin and covered with a gauze patch.[10]
 - The exposure period is typically 4 hours.[10]
 - The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[10]
 - Observations are continued for up to 14 days to assess the reversibility of any effects.[10]

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This method assesses the potential of a substance to cause eye irritation or corrosion.



- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an albino rabbit.[11] The other eye remains untreated as a control.
- Procedure:
 - The test is initially performed on a single animal.[11]
 - The eye is examined for corneal opacity, iritis, conjunctival redness, and chemosis at 1,
 24, 48, and 72 hours after application.[11]
 - If no severe irritation or corrosion is observed, the test may be confirmed in up to two additional animals.[11]
 - The observation period can extend up to 21 days to evaluate the reversibility of effects.

Flash Point Determination - ASTM D93 (Pensky-Martens Closed Cup Tester)

This method determines the flash point of petroleum products and other liquids.

- Principle: A sample of the liquid is heated in a closed cup at a controlled rate. A small flame is periodically introduced into the vapor space of the cup. The flash point is the lowest temperature at which the vapors ignite.[12][13]
- Procedure:
 - The test cup is filled with the sample to a specified level.
 - The sample is heated and stirred at a prescribed rate.[12]
 - An ignition source is applied at regular temperature intervals.
 - The temperature at which a flash is observed is recorded as the flash point.[12]

Safe Handling and Personal Protective Equipment (PPE)



Adherence to good industrial hygiene and safety practices is crucial when handling **trans-5- Decen-1-ol**.[2]

Engineering Controls

- Ensure adequate ventilation, especially in confined areas.[2]
- Use in a well-ventilated place.[2]

Personal Protective Equipment

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[2] Nitrile or neoprene gloves are generally recommended for handling organic chemicals.
- Respiratory Protection: In case of insufficient ventilation, wear a multi-purpose combination respirator cartridge.[6]

First Aid Measures In case of Eye Contact

- Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2]
- Get medical attention.[2]

In case of Skin Contact

- Wash off immediately with plenty of water for at least 15 minutes.
- Get medical attention if symptoms occur.[2]

In case of Inhalation

- Remove to fresh air.[2]
- Get medical attention if symptoms occur.[2]

In case of Ingestion



- Clean mouth with water and drink plenty of water afterwards.[2]
- Get medical attention if symptoms occur.[2]

Fire and Explosion Hazard Data

trans-5-Decen-1-ol is a combustible liquid and presents a fire hazard.

| Property | Value | Citation(s) |
|-----------------------------------|--|-------------|
| Flash Point | 62 °C (143.6 °F) - closed cup | [2][6] |
| Autoignition Temperature | No data available | [2] |
| Explosion Limits | No data available | [2] |
| Suitable Extinguishing Media | CO ₂ , dry chemical, or foam | [2] |
| Unsuitable Extinguishing Media | No information available | [2] |
| Specific Hazards | Combustible material. Containers may explode when heated. | [2] |

Accidental Release Measures

- Remove all sources of ignition.[2]
- Ensure adequate ventilation.[2]
- Use personal protective equipment as required.[2]
- For spills, sweep up and shovel into suitable containers for disposal.

Storage and Disposal Storage

Keep containers tightly closed in a dry, cool, and well-ventilated place.



- Keep away from heat, sparks, and flame.[2]
- Recommended storage temperature is 2-8°C.[6]

Disposal

- Dispose of contents/container to an approved waste disposal plant.[2]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations.[2]

Visualizations



Preparation Conduct Risk Assessment Select Appropriate PPE (Goggles, Gloves, Lab Coat) Prepare Well-Ventilated Work Area Handling Handle with Care Avoid contact and inhalation Post-Handling Keep away from Heat, Store in a Cool, Dry, Sparks, and Open Flames Well-Ventilated Area Dispose of Waste According to Regulations

Workflow for Safe Handling of trans-5-Decen-1-ol

Click to download full resolution via product page

Caption: A logical workflow for the safe handling of trans-5-Decen-1-ol.

Caption: A decision process for emergency response to incidents involving trans-5-Decen-1-ol.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [ayalytical.com]
- 2. precisionlubrication.com [precisionlubrication.com]
- 3. cleanflow.net [cleanflow.net]
- 4. alaskasafety.com [alaskasafety.com]
- 5. 3m.com [3m.com]
- 6. GHS Classification- Flammable Liquids | Inventory Pedia | ChemRadar [chemradar.com]
- 7. nucro-technics.com [nucro-technics.com]
- 8. oecd.org [oecd.org]
- 9. Acute Oral Toxicity test Fixed Dose Procedure (OECD 420: 2001). IVAMI [ivami.com]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. Flash Point Testing Methods | ASTM D56 | ASTM D93 | Dell Tech [delltech.com]
- 13. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests The ANSI Blog [blog.ansi.org]
- To cite this document: BenchChem. [Technical Guide on the Safe Handling of trans-5-Decen-1-ol]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b107414#trans-5-decen-1-ol-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com